

# A Technical Overview of 2,5-Dichlorobenzaldehyde: Molecular Characteristics

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## Compound of Interest

Compound Name: 2,5-Dichlorobenzaldehyde

Cat. No.: B1346813

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This guide provides a detailed summary of the fundamental molecular properties of **2,5-Dichlorobenzaldehyde**, a key aromatic aldehyde utilized in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.<sup>[1]</sup> The information presented is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Molecular Identity and Properties

**2,5-Dichlorobenzaldehyde** is an organic compound characterized by a benzene ring substituted with a formyl group and two chlorine atoms at the 2nd and 5th positions. Its chemical structure and properties make it a versatile intermediate in various chemical reactions.<sup>[1]</sup>

The key quantitative data for **2,5-Dichlorobenzaldehyde** are summarized in the table below for ease of reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O[1][2][3][4]
Molecular Weight	175.01 g/mol [1][2][3][5]
CAS Number	6361-23-5[1][2][5]
Appearance	Off-white to yellow crystalline powder[1][3]
Melting Point	54-58 °C[4][5]
Boiling Point	231-233 °C[4]

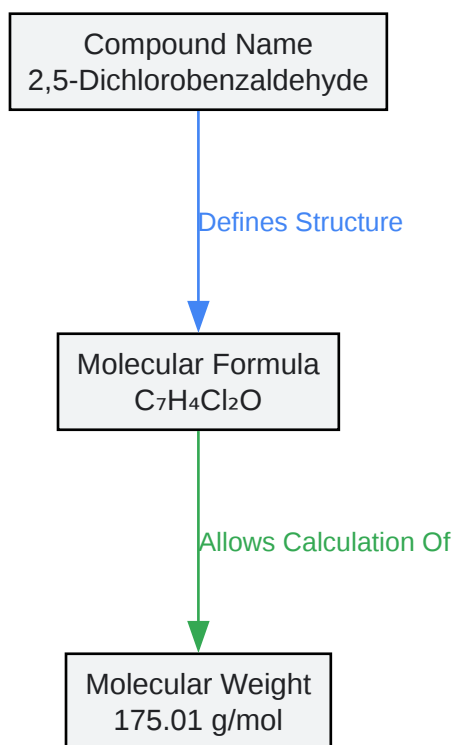
## Methodology for Characterization

The determination of the molecular formula and weight of a compound like **2,5-Dichlorobenzaldehyde** typically involves a combination of analytical techniques.

- **Mass Spectrometry:** This is a primary technique for determining the mass-to-charge ratio of the molecule, which provides a highly accurate molecular weight. The isotopic pattern observed can also confirm the presence and number of chlorine atoms.
- **Elemental Analysis:** This experimental method determines the percentage composition of elements (carbon, hydrogen, oxygen, chlorine) in the compound. The results are used to derive the empirical formula, which can then be compared with the molecular formula obtained from mass spectrometry.
- **Spectroscopic Methods:** Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (<sup>1</sup>H NMR and <sup>13</sup>C NMR) and Infrared (IR) spectroscopy are used to elucidate the chemical structure, confirming the arrangement of atoms and functional groups, which validates the molecular formula.

## Logical Relationship of Molecular Descriptors

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a fundamental concept in chemistry. The diagram below illustrates this logical flow.



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Logical flow from compound name to molecular weight.

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